

Comprehensive Safety and Handling Guide for Tetradec-11-enal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradec-11-enal

Cat. No.: B12451409

[Get Quote](#)

This guide provides essential safety, handling, and disposal protocols for **Tetradec-11-enal**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Risk Assessment

Tetradec-11-enal is a fatty aldehyde.^[1] While specific GHS classification data for **Tetradec-11-enal** is not consistently available, it is prudent to treat it as a potential irritant.^[2] Aldehydes as a class of chemicals can be irritating to the skin, eyes, and respiratory tract. Some sources indicate low toxicity for **Tetradec-11-enal** upon ingestion, inhalation, and skin contact.^[2] However, repeated exposure may lead to skin dryness or cracking. A thorough risk assessment should be conducted before handling this compound.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to ensure user safety. The following table summarizes the recommended PPE for handling **Tetradec-11-enal**.

Body Part	Routine Handling	Spill or Large Quantities
Hands	Chemical-resistant gloves (Nitrile recommended).[3][4] Avoid latex gloves.[3]	Double-gloving with chemical-resistant gloves (e.g., Nitrile).
Eyes/Face	Safety glasses with side shields or chemical splash goggles.[5]	Full-face shield worn over chemical splash goggles.[3]
Body	Flame-resistant lab coat.	Chemical-resistant apron or coveralls over a lab coat.[3]
Feet	Closed-toe shoes made of a non-porous material.	Chemical-resistant boots.
Respiratory	Work in a well-ventilated area or a chemical fume hood.	A NIOSH-approved respirator with an organic vapor cartridge may be required, especially if exposure limits are exceeded or symptoms of irritation occur. [5]

Note: Always inspect PPE for damage before and after use.[3] Disposable gloves should be discarded after each use or upon contamination.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Tetradec-11-enal**.

Property	Value	Source
Molecular Formula	C14H26O	[1][6][7][8]
Molecular Weight	210.36 g/mol	[1][2][8]
Boiling Point	68 °C @ 0.025 Torr	[2]
Density	~0.839 g/cm ³ (Predicted)	[2]
Water Solubility	0.7586 mg/L @ 25 °C (Estimated for (Z)-isomer)	[9]
LogP (Octanol/Water Partition Coefficient)	5.701 (Estimated)	[2][9]

Operational Plan: Handling Procedures

Engineering Controls:

- Always handle **Tetradec-11-enal** in a well-ventilated area. For procedures that may generate aerosols or vapors, a certified chemical fume hood is mandatory.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have spill control materials readily accessible.
- Personal Protective Equipment:
 - Don the appropriate PPE as outlined in the table above.
- Dispensing:
 - When transferring or weighing, do so in a fume hood to minimize inhalation exposure.

- Use compatible tools (e.g., glass or stainless steel).
- During Use:
 - Keep containers of **Tetradec-11-enal** closed when not in use.
 - Avoid direct contact with skin and eyes.^[5]
 - Prevent the formation of aerosols.
- Post-Handling:
 - Wipe down the work area with an appropriate solvent and then decontaminate with soap and water.
 - Remove and properly dispose of contaminated gloves.
 - Wash hands thoroughly with soap and water after handling.

Operational Plan: Disposal Procedures

Waste Collection:

- All waste materials contaminated with **Tetradec-11-enal**, including empty containers, used gloves, and absorbent materials, should be collected in a designated, labeled, and sealed hazardous waste container.

Step-by-Step Disposal Protocol:

- Segregation:
 - Do not mix **Tetradec-11-enal** waste with other incompatible waste streams.
- Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**Tetradec-11-enal**".
- Storage:

- Store the waste container in a designated, well-ventilated, and secure secondary containment area, away from sources of ignition.
- Disposal:
 - Dispose of the waste through your institution's hazardous waste management program. Do not pour **Tetradec-11-enal** down the drain.[5]

Emergency Procedures

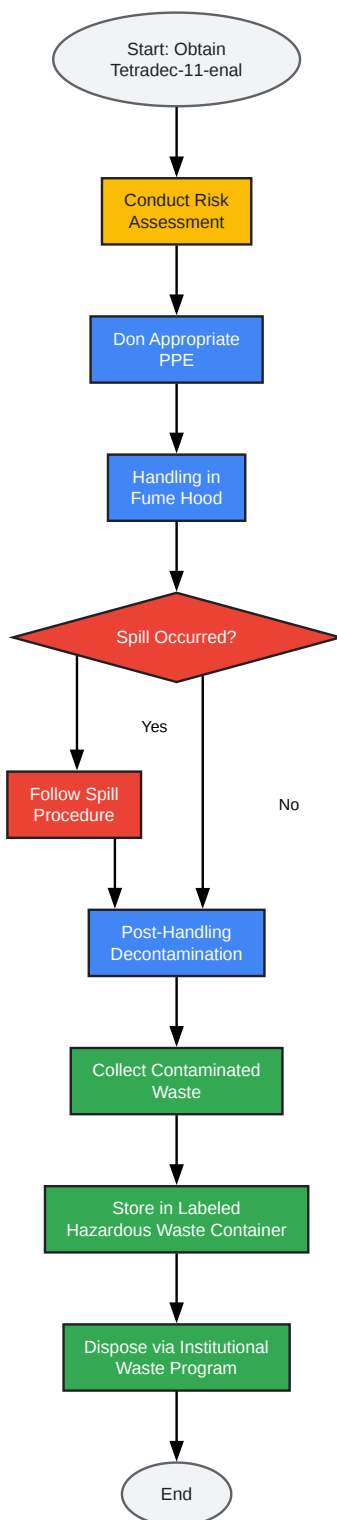
In Case of Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[5] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[5] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting.[5] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a designated hazardous waste container.
- Clean the spill area with an appropriate solvent, followed by soap and water.

Safe Handling and Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Tetradec-11-enal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy (E)-Tetradec-11-enal | 35746-21-5 [smolecule.com]
- 2. E-11-TETRADECENAL | 35746-21-5 [chemicalbook.com]
- 3. cdc.gov [cdc.gov]
- 4. ehs.utk.edu [ehs.utk.edu]
- 5. chemicalbook.com [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. 11-Tetradecenal, (11E)- | C₁₄H₂₆O | CID 6365677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 11-tetradecenal, Z [webbook.nist.gov]
- 9. (Z)-11-tetradecenal, 35237-64-0 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Tetradec-11-enal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12451409#personal-protective-equipment-for-handling-tetradec-11-enal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com